

physicochemical properties of 7-aminotridecane

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Compound of Interest

Compound Name: *Tridecan-7-amine*

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An In-depth Technical Guide on the Physicochemical Properties of 7-Aminotridecane

Introduction

7-Aminotridecane, also known as 1-hexylheptylamine, is a primary aliphatic amine with the chemical formula $C_{13}H_{29}N$.^[1] Its structure is characterized by a thirteen-carbon chain with the amine group attached to the seventh carbon atom.^[2] This central positioning of the amine group on the tridecane backbone gives the molecule a symmetrical structure, which influences its physicochemical properties and reactivity compared to its isomers, such as 1-aminotridecane where the amine group is at a terminal position.^[2] This document provides a comprehensive overview of the known physicochemical properties of 7-aminotridecane, details the experimental protocols for their determination, and outlines a typical synthesis workflow. This guide is intended for researchers, scientists, and professionals in the field of drug development and materials science who require detailed technical information on this compound.

Physicochemical Properties

The quantitative physicochemical data for 7-aminotridecane are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C13H29N	[1][3]
Molecular Weight	199.38 g/mol	[1][3][4]
Appearance	Colorless to Almost Colorless Clear Liquid	[1]
Boiling Point	102 °C at 2 mmHg	[4]
Specific Gravity (20/20)	0.80	
Refractive Index	1.44	
Flash Point	113 °C	
Purity	>97.0% (GC)	[1][4]
CAS Number	22513-16-2	[1][2][3]

Experimental Protocols

The determination of the physicochemical properties of 7-aminotridecane involves standard analytical techniques common in organic chemistry.

Purity Determination by Gas Chromatography (GC)

The purity of 7-aminotridecane is typically assessed using gas chromatography (GC).[1]

- Objective: To separate 7-aminotridecane from any impurities, such as starting materials, byproducts, or residual solvents, and to quantify its percentage purity.
- Methodology:
 - A small, known amount of the 7-aminotridecane sample is dissolved in a suitable volatile solvent.
 - This solution is injected into the gas chromatograph, where it is vaporized in a heated injection port.

- An inert carrier gas (e.g., helium or nitrogen) transports the vaporized sample through a chromatographic column. The column is coated with a stationary phase that interacts differently with the various components of the sample.
- Due to these differential interactions, the components separate as they travel through the column.
- A detector at the end of the column (commonly a Flame Ionization Detector - FID for organic compounds) registers the components as they elute.
- The resulting chromatogram shows peaks corresponding to each component. The area under the peak for 7-aminotridecane is compared to the total area of all peaks to calculate the percentage purity.

Boiling Point Measurement

The boiling point is determined under reduced pressure (vacuum distillation) to prevent decomposition at higher temperatures.

- Objective: To determine the temperature at which the vapor pressure of the liquid equals the applied pressure.
- Methodology:
 - The 7-aminotridecane sample is placed in a distillation flask connected to a condenser, a receiving flask, and a vacuum source.
 - A manometer is included in the system to accurately measure the pressure.
 - The pressure inside the apparatus is reduced to a stable value (e.g., 2 mmHg).
 - The distillation flask is heated gradually.
 - The temperature is recorded when the liquid begins to boil and a steady stream of condensate is observed on the thermometer and in the condenser. This temperature is the boiling point at the recorded pressure.

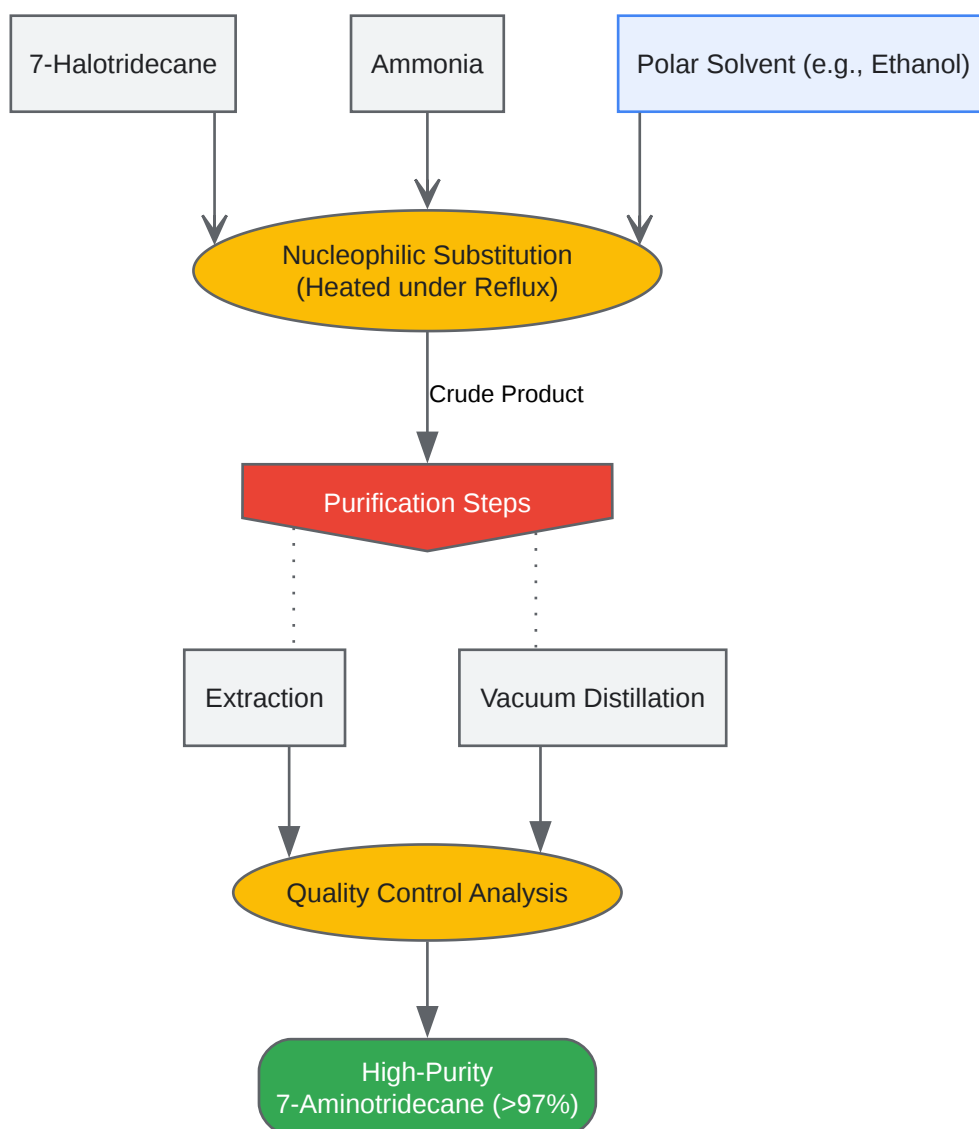
Synthesis via Nucleophilic Substitution

A common method for the synthesis of 7-aminotridecane is through the nucleophilic substitution of a 7-halotridecane with ammonia.^[2]

- Objective: To synthesize 7-aminotridecane with a high yield and purity.
- Methodology:
 - Reaction: A 7-halotridecane (e.g., 7-bromotridecane) is reacted with ammonia. This reaction is typically performed in a polar solvent like ethanol to dissolve the reactants.^[2]
 - Conditions: The reaction mixture is heated under reflux to provide the necessary activation energy for the reaction to proceed at a practical rate.^[2]
 - Purification: After the reaction is complete, the product must be separated from the reaction mixture. This involves:
 - Extraction: To separate the amine from salts and other polar impurities.
 - Distillation: To purify the crude product, often under reduced pressure to prevent degradation.^[2]
 - Verification: The identity and purity of the final product are confirmed using analytical methods such as Gas Chromatography (GC) and spectroscopic techniques (e.g., NMR, IR).^{[2][3]}

Visualizations

The following diagram illustrates a generalized workflow for the synthesis and purification of 7-aminotridecane.



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Caption: Workflow for the synthesis and purification of 7-aminotridecane.

There is currently no specific, well-documented signaling pathway directly involving 7-aminotridecane in the scientific literature. The primary chemical reactivity of 7-aminotridecane is dictated by the lone pair of electrons on the nitrogen atom of its primary amine group, which allows it to function as a nucleophile and a base in various organic reactions.[2]

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